

GAT564 and Venetoclax: A Synergistic Combination in Mantle Cell Lymphoma

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Compound of Interest

Compound Name: GAT564

Cat. No.: B12404925

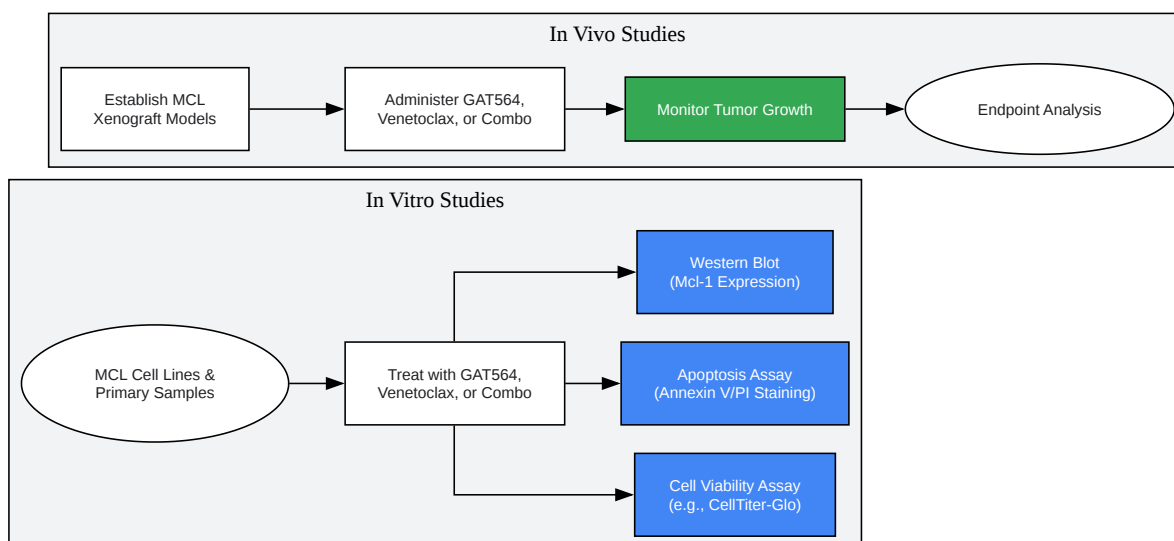
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A detailed analysis of the preclinical evidence supporting the enhanced anti-tumor activity of **GAT564** in combination with venetoclax for the treatment of Mantle Cell Lymphoma (MCL).

The combination of **GAT564**, a potent and selective inhibitor of protein arginine methyltransferase 5 (PRMT5), with the BCL-2 inhibitor venetoclax has demonstrated significant synergistic cytotoxicity in preclinical models of Mantle Cell Lymphoma (MCL). This guide provides a comprehensive overview of the experimental data supporting this synergy, details the underlying mechanism of action, and outlines the experimental protocols used in these pivotal studies.

Mechanism of Synergy

GAT564 works by inhibiting PRMT5, an enzyme involved in various cellular processes, including the regulation of gene expression. In MCL, the inhibition of PRMT5 by **GAT564** leads to a decrease in the expression of the anti-apoptotic protein Mcl-1. Mcl-1 is a known resistance factor for venetoclax, a BCL-2 inhibitor that induces apoptosis in cancer cells. By suppressing Mcl-1, **GAT564** effectively sensitizes MCL cells to venetoclax, leading to a synergistic increase in cancer cell death.



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